

certificate of analysis for 2-Methoxy-5-nitroaniline reference standard

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxy-5-nitroaniline

Cat. No.: B165355

[Get Quote](#)

A Comparative Guide to 2-Methoxy-5-nitroaniline Reference Standards

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of typical standard-grade and high-purity grade **2-Methoxy-5-nitroaniline** reference standards. Additionally, it draws a parallel with a common alternative, 2-Methyl-5-nitroaniline, to aid in the selection of the most appropriate reference material for your analytical and research needs. The information presented is based on commonly observed specifications in the industry.

Data Presentation: Comparison of Reference Standard Specifications

The quality and purity of a reference standard are paramount for accurate analytical measurements and reliable research outcomes. Below is a comparative summary of the typical specifications for a standard-grade and a high-purity grade of **2-Methoxy-5-nitroaniline**, alongside a common alternative, 2-Methyl-5-nitroaniline.

Parameter	2-Methoxy-5-nitroaniline (Standard Grade)	2-Methoxy-5-nitroaniline (High-Purity Grade)	2-Methyl-5-nitroaniline (Typical Grade)	Test Method
Identity	Conforms to structure	Conforms to structure	Conforms to structure	^1H NMR, ^{13}C NMR, MS, IR
Assay (by HPLC)	$\geq 98.0\%$	$\geq 99.5\%$	$\geq 99.0\%$	HPLC-UV
Water Content	$\leq 0.5\%$	$\leq 0.1\%$	$\leq 0.2\%$	Karl Fischer Titration
Residual Solvents	$\leq 0.5\%$	$\leq 0.1\%$	$\leq 0.2\%$	GC-HS
Inorganic Impurities	$\leq 0.2\%$	$\leq 0.05\%$	$\leq 0.1\%$	Residue on Ignition
Melting Point	117-120 °C	118-120 °C	103-106 °C	Capillary Method
Appearance	Orange to red crystalline powder	Bright orange crystalline powder	Yellow to brown crystalline powder	Visual Inspection

Experimental Protocols

Detailed methodologies for the key analytical techniques used to characterize these reference standards are provided below.

High-Performance Liquid Chromatography (HPLC-UV) for Assay Determination

This method is suitable for determining the purity of **2-Methoxy-5-nitroaniline** and its alternatives.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 μm particle size).

- Mobile Phase: A gradient of acetonitrile and water (with 0.1% phosphoric acid) is commonly used. For MS compatibility, formic acid can be used instead of phosphoric acid.[\[1\]](#)[\[2\]](#)
 - Gradient Program:
 - 0-5 min: 30% Acetonitrile
 - 5-25 min: 30% to 70% Acetonitrile
 - 25-30 min: 70% Acetonitrile
 - 30-35 min: 70% to 30% Acetonitrile
 - 35-40 min: 30% Acetonitrile
- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C
- Detection Wavelength: 254 nm
- Injection Volume: 10 µL
- Sample Preparation: Accurately weigh and dissolve the reference standard in the mobile phase to a concentration of approximately 0.5 mg/mL.

Gas Chromatography-Mass Spectrometry (GC-MS) for Impurity Profiling

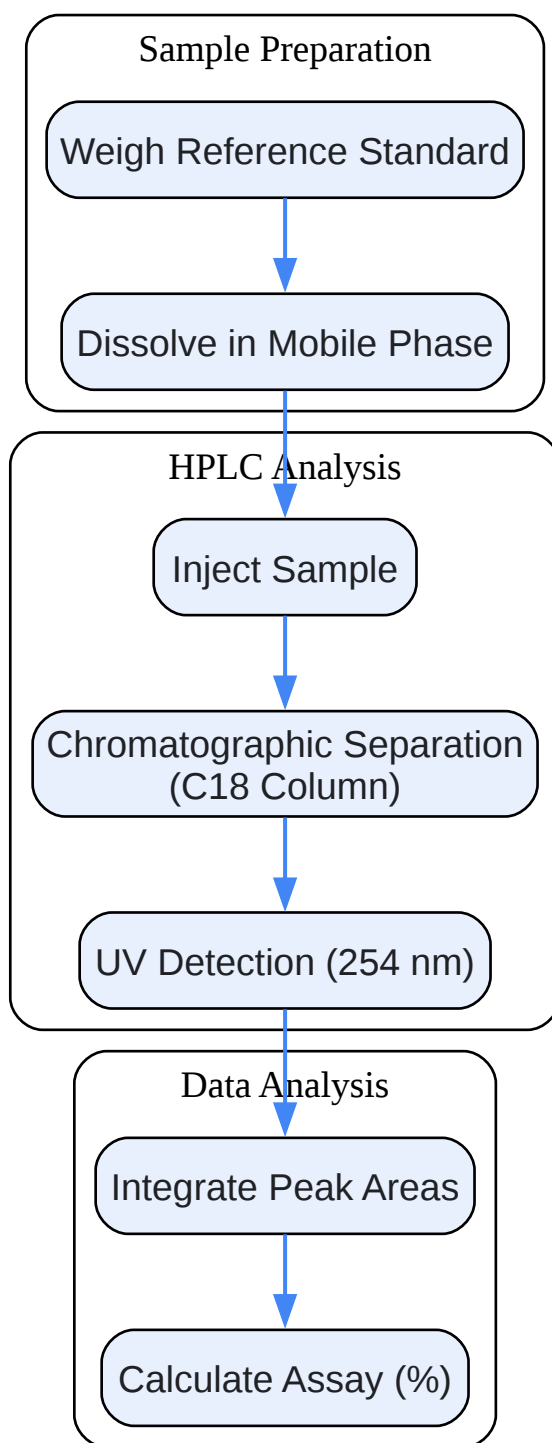
This technique is ideal for identifying and quantifying volatile and semi-volatile impurities.

- Instrumentation: A gas chromatograph coupled with a mass spectrometer.
- Column: A low-bleed capillary column suitable for polar compounds (e.g., DB-5ms, 30 m x 0.25 mm, 0.25 µm film thickness).
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.

- Oven Temperature Program:
 - Initial temperature: 100 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 280 °C.
 - Hold: 10 minutes at 280 °C.
- Injector Temperature: 250 °C
- Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- MS Mode: Electron Ionization (EI) at 70 eV, scanning from m/z 40 to 450.
- Sample Preparation: Prepare a 1 mg/mL solution of the reference standard in a suitable solvent like acetone or methanol.

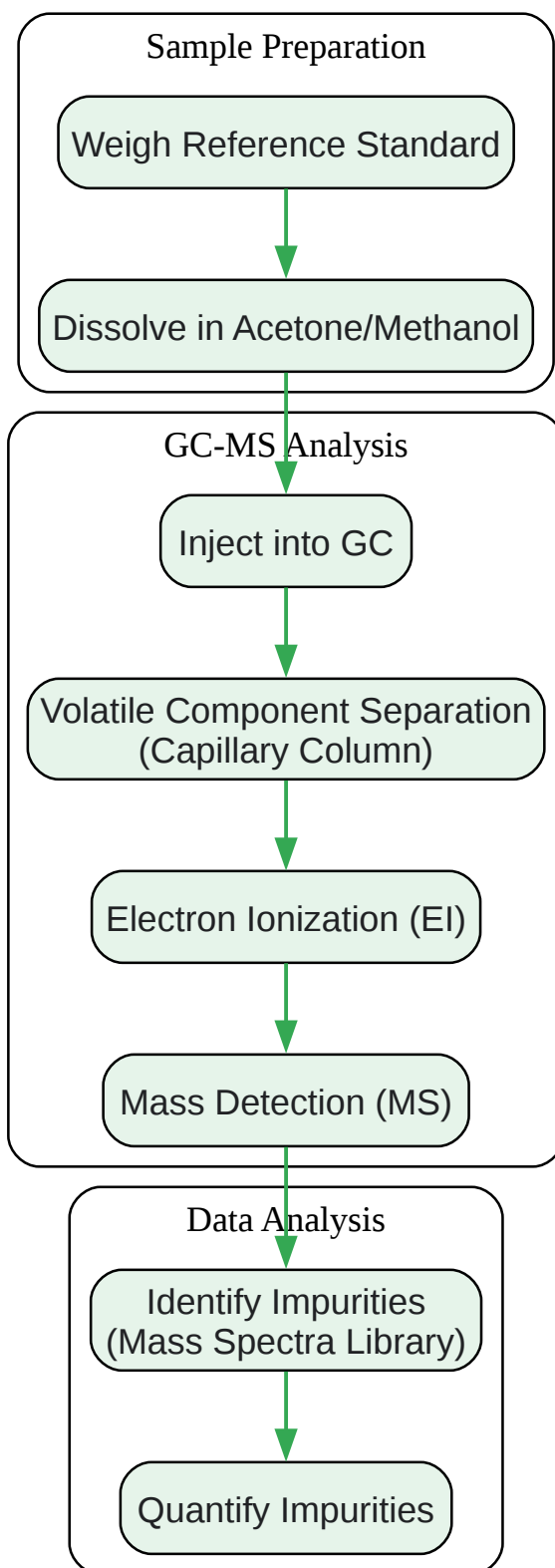
Mandatory Visualizations

The following diagrams illustrate the experimental workflows for the analytical techniques described above.



[Click to download full resolution via product page](#)

Caption: HPLC-UV Experimental Workflow for Assay Determination.



[Click to download full resolution via product page](#)

Caption: GC-MS Experimental Workflow for Impurity Profiling.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Methoxy-5-nitroaniline | SIELC Technologies [sielc.com]
- 2. Separation of 2-Methoxy-5-nitroaniline on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]
- To cite this document: BenchChem. [certificate of analysis for 2-Methoxy-5-nitroaniline reference standard]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b165355#certificate-of-analysis-for-2-methoxy-5-nitroaniline-reference-standard\]](https://www.benchchem.com/product/b165355#certificate-of-analysis-for-2-methoxy-5-nitroaniline-reference-standard)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

